

Tridemorph IUPAC name and synonyms

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Compound of Interest		
Compound Name:	Tridemorph	
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Tridemorph: A Technical Guide

This technical guide provides a comprehensive overview of the fungicide **Tridemorph**, intended for researchers, scientists, and drug development professionals. It covers its chemical identity, physicochemical properties, toxicological data, mechanism of action, and available experimental methodologies.

Chemical Identity: IUPAC Name and Synonyms

Tridemorph is a systemic fungicide belonging to the morpholine class.[1] Its chemical identity is defined by its IUPAC name and a range of synonyms used in technical and commercial contexts.

The preferred IUPAC name for the primary active component is 2,6-Dimethyl-4-tridecylmorpholine.[2] However, commercial **Tridemorph** is typically a reaction mixture of 4-alkyl-2,6-dimethylmorpholines, where the alkyl group is a combination of C11–C14 homologues. The tridecyl (C13) homologue constitutes 60–70% of this mixture.[3] The Preferred Identification Name (PIN) for the major component is (2RS,6RS)-2,6-dimethyl-4-tridecylmorpholine.

Tridemorph is known by a variety of synonyms, which are listed below:

- Calixin[4]
- Calixine[4]



- Tridemorphe[3]
- Kalixin[4]
- F 220 (fungicide)[4]
- Tridemorf[4]
- BASF 220F[4]
- 4-Tridecyl-2,6-dimethylmorpholine[4]
- BAS 2203F[5]
- N-Tridecyl-2,6-dimethylmorpholin[4]
- Elbamorph[5]

CAS Registry Numbers:

- 81412-43-3: For the reaction mixture (**Tridemorph**)[1]
- 24602-86-6: Originally for the single isomer 2,6-dimethyl-4-tridecylmorpholine[2][3]

Quantitative Data

This section summarizes the key physicochemical and toxicological data for **Tridemorph** in tabular format for ease of reference and comparison.

Physicochemical Properties



Property	Value	Reference(s)
Molecular Formula	C19H39NO (major component)	[1][2][3]
Molar Mass	297.527 g⋅mol ⁻¹	[2]
Physical State	Oily liquid	[6]
Boiling Point	130-133 °C at 0.7 mmHg; 139- 142 °C at 1.3 mmHg	[4]
Melting Point	< 25 °C	[7]
Density	0.855 g/cm ³	[8]
Vapor Pressure	1.04 x 10 ⁻⁵ mmHg at 25 °C	[8]
Water Solubility	11.7 mg/L (pH 7 at 20 °C)	[8]
LogP (Octanol-Water Partition Coefficient)	5.34450	[8]
рКа	6.5	[8]
Refractive Index	1.449	[8]
Flash Point	109.499 °C	[8]

Toxicological Data



Endpoint	Value	Species	Reference(s)
Acute Oral LD50	500 mg/kg	Rat	[9]
Dermal LD50	4000 mg/kg	Rat	[9]
Inhalation LC50 (4h)	4.5 mg/L	Rat	[9]
Oral Acute Reference Dose (RfDoa)	0.02 mg/kg-day	-	[7]
Oral Chronic Reference Dose (RfDoc)	0.01 mg/kg-day	-	[7]
Algae Acute EC ₅₀ (72h)	0.28 mg/L	-	[9]
Algae Chronic NOEC (96h)	0.015 mg/L	-	[9]

Note: **Tridemorph** is classified by the World Health Organization as a Class II "moderately hazardous" pesticide.[2] It has been shown to have teratogenic effects in high doses.[7]

Mechanism of Action

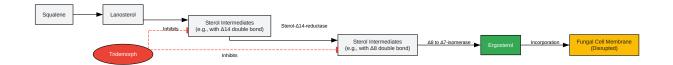
Tridemorph acts as a systemic fungicide with eradicant and protective properties.[3] Its primary mode of action is the inhibition of ergosterol biosynthesis in fungi.[5] Ergosterol is a vital component of fungal cell membranes, and its disruption leads to fungal cell death.

Specifically, **Tridemorph** targets two key enzymes in the ergosterol biosynthesis pathway:

- Sterol- Δ^{14} -reductase: This enzyme is involved in the reduction of sterols.
- Δ^8 to Δ^7 -isomerase: This enzyme catalyzes the isomerization of sterols.[5]

Inhibition of these enzymes leads to an accumulation of abnormal sterol precursors and a depletion of ergosterol, ultimately disrupting membrane function and integrity.[1] In maize, for example, treatment with **Tridemorph** leads to a dramatic accumulation of 9β ,19-cyclopropyl sterols instead of the usual Δ^5 -sterols.[10]





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Caption: Simplified signaling pathway of **Tridemorph**'s mechanism of action.

Experimental Protocols

Detailed, step-by-step experimental protocols for **Tridemorph** are proprietary or published in specific research articles. However, this section outlines the general methodologies for its synthesis and analysis based on available information.

Synthesis

The commercial production of **Tridemorph** typically involves a one-step catalytic reaction.[1]

Reactants:

- Tridecanol
- 2,6-dimethylmorpholine

Process Overview:

- Tridecanol and a catalyst are added to a reactor.
- The reactor is purged with nitrogen and hydrogen to create an inert atmosphere.
- The mixture is heated to activate the catalyst.
- The temperature is further raised while 2,6-dimethylmorpholine is added dropwise.
- The reaction proceeds at an elevated temperature until completion.



- The mixture is allowed to settle, and the catalyst is separated.
- The resulting filtrate is purified through rectification to yield **Tridemorph**.[1]

Analytical Methods

Several analytical methods are employed for the detection and quantification of **Tridemorph** in various matrices.

4.2.1. Thin-Layer Chromatography (TLC)

A common method for the qualitative detection of **Tridemorph** in biological materials.[11]

General Procedure:

- Extraction: **Tridemorph** is extracted from the sample using a suitable organic solvent.
- Spotting: The extract is spotted onto a TLC plate.
- Development: The plate is developed in a solvent system to separate the components.
- Visualization: The plate is sprayed with a chromogenic reagent to visualize the Tridemorph spot.
 - Reagents: Iodine in chloroform followed by a starch solution (yields a blue spot), methyl orange (yellow spot), or bromophenol blue (intense blue spot).[11][12]
- 4.2.2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

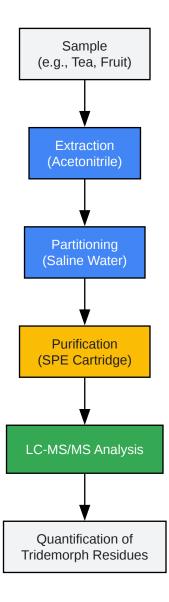
A highly sensitive and selective method for the quantitative determination of **Tridemorph** residues in samples like tea, bananas, and oranges.[13][14]

General Workflow:

- Sample Preparation:
 - Hydration of the sample.
 - Extraction of Tridemorph with a solvent like acetonitrile.



- Partitioning with saline water.
- Purification:
 - Clean-up of the extract using a solid-phase extraction (SPE) cartridge (e.g., aminopropyl (NH₂)).[13]
- Analysis:
 - Injection of the purified sample into an LC-MS/MS system.
 - Separation via liquid chromatography.
 - Detection and quantification using tandem mass spectrometry.





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Caption: General experimental workflow for **Tridemorph** analysis by LC-MS/MS.

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